

# Butyronitrile-D7 isotope purity analysis and verification

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## Compound Focus: Butyronitrile-D7

CAS No.: 352431-11-9

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## Fundamental Properties of Butyronitrile

Butyronitrile, also known as butanenitrile or propyl cyanide, is a chemical compound with the formula  $C_3H_7CN$  [1]. The table below summarizes its key characteristics:

Property	Description / Value
Chemical Names	Butanenitrile (IUPAC), Butyronitrile, Propyl cyanide [1]
Molecular Formula	$C_4H_7N$ [1]
Appearance	Colorless liquid [1]
Odor	Sharp and suffocating [1]
Boiling Point	117.6 °C [1]
Flash Point	18 °C (Highly Flammable) [1]
Primary Use	Precursor to the poultry drug amprolium [1]
Detection Method	Gas chromatography with flame ionization detector (GC-FID) in air samples [2]

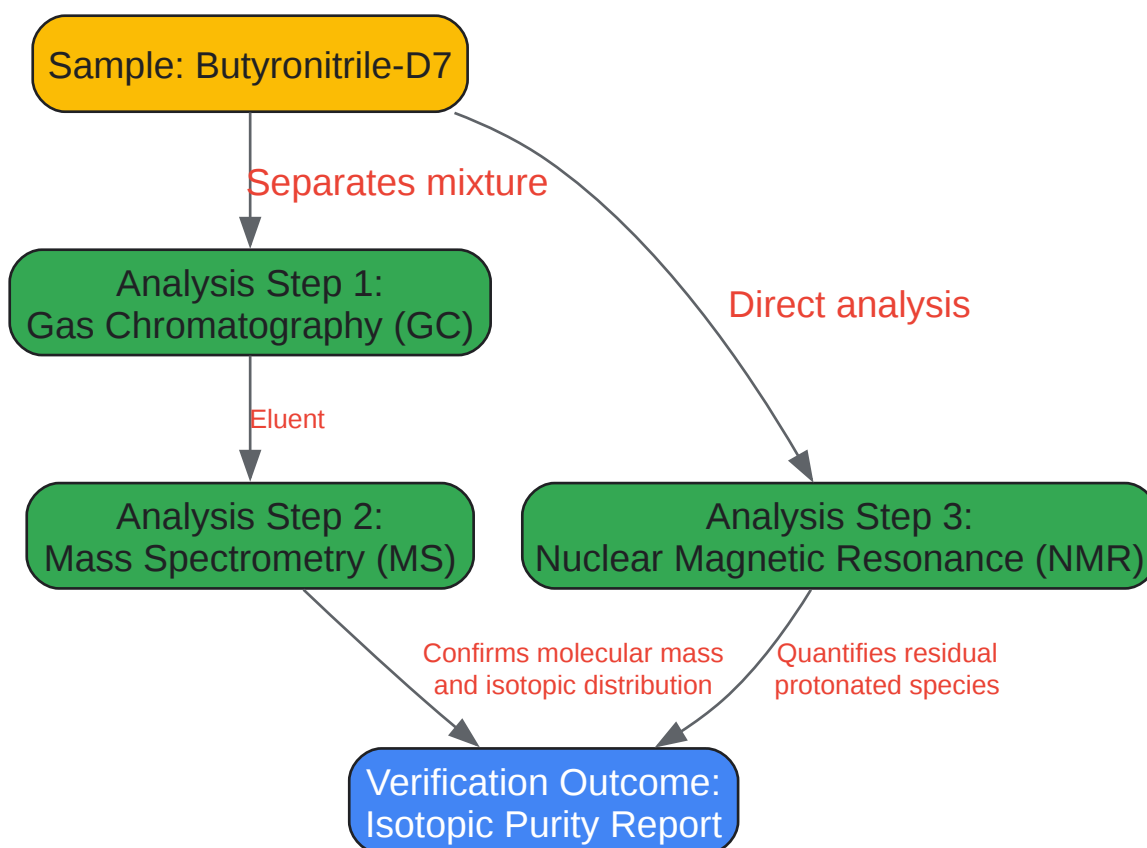
## A Framework for Butyronitrile-D7 Analysis

**Butyronitrile-D7** would be a version where seven hydrogen atoms (H) are replaced with deuterium (D). Analyzing its isotopic purity requires specific techniques.

- **Analytical Techniques:** Isotopic purity is typically verified using **Nuclear Magnetic Resonance (NMR)** spectroscopy and **Mass Spectrometry (MS)** [3].
- **NMR Spectroscopy:** This technique can distinguish between hydrogen and deuterium, allowing for the detection and quantification of any residual protonated butyronitrile impurities in the deuterated sample.
- **Mass Spectrometry:** This method separates ions based on their mass-to-charge ratio ( $m/z$ ). **Butyronitrile-D7** would have a higher molecular mass than the ordinary compound, and MS can precisely measure the relative abundance of the fully deuterated species versus any partially deuterated fragments [3].
- **Chromatography:** As with the standard compound, **Gas Chromatography (GC)** would be used to separate **butyronitrile-D7** from other components in a mixture before introduction into the mass spectrometer [2] [3].

## Proposed Experimental Workflow

The following diagram outlines a potential workflow for analyzing **butyronitrile-D7**, based on standard protocols for isotopic purity verification:



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To move forward with your specific project, I suggest the following steps:

- **Consult chemical suppliers** that specialize in deuterated compounds for their certificates of analysis.
- **Search scientific databases** like SciFinder or Reaxys for published methods on analyzing nitriles or similar deuterated solvents.
- **Review pharmacopeial standards** (e.g., USP, Ph. Eur.) for general chapters on spectroscopic identification and residual solvent analysis.

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## References

1. - Wikipedia Butyronitrile [en.wikipedia.org]

2. [The method of determination for butyronitrile and isobutyronitrile in...] [pubmed.ncbi.nlm.nih.gov]

3. - Wikipedia Isotopic labeling [en.wikipedia.org]

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